

# Application Note and Protocol: Preparation of CA-074 Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CA-074

Cat. No.: B15614256

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the cathepsin B inhibitor, **CA-074**, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol will ensure the accuracy, reproducibility, and stability of the stock solution for experimental use.

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **CA-074** relevant to the preparation of a stock solution.

Parameter	Value	Reference
Chemical Name	N-[[[(2S,3S)-3-[(Propylamino)carbonyl]-2-oxiranyl]carbonyl]-L-isoleucyl]-L-proline	[1]
Molecular Formula	C <sub>18</sub> H <sub>29</sub> N <sub>3</sub> O <sub>6</sub>	[1][2][3]
Molecular Weight	383.44 g/mol	[2][3]
CAS Number	134448-10-5	[1][2]
Purity	≥95-98% (HPLC)	[1]
Solubility in DMSO	≥10 mg/mL (≥26 mM)	[2][3][4]
Recommended Stock Concentration	10 mM	[2]
Recommended Storage	-20°C or -80°C	[2][3][4][5]
Stock Solution Stability	Up to 3 months at -20°C; Up to 6 months at -80°C	[4][5]

## Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **CA-074** in DMSO.

### 2.1. Materials and Equipment

- **CA-074** powder (solid form)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves

## 2.2. Safety Precautions

- Conduct all procedures in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times.
- DMSO is a potent solvent that can facilitate the absorption of chemicals through the skin. Avoid direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for **CA-074** and DMSO before handling.

## 2.3. Calculation for 10 mM Stock Solution

To prepare a stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} \times (1/1000)$$

Example Calculation for 1 mL of 10 mM Stock Solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 383.44 \text{ g/mol} \times (1/1000)$
- $\text{Mass (mg)} = 3.83 \text{ mg}$

Therefore, you will need to weigh 3.83 mg of **CA-074** to prepare 1 mL of a 10 mM stock solution.

## 2.4. Step-by-Step Procedure

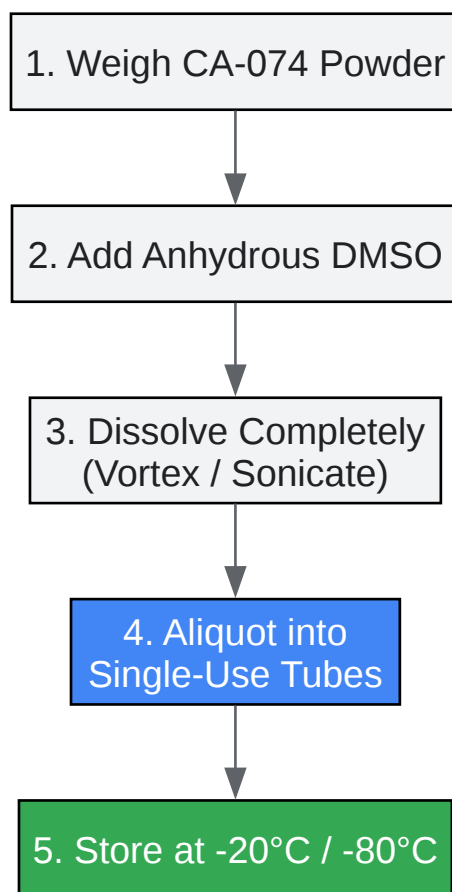
- Preparation: Bring the **CA-074** vial to room temperature before opening to prevent condensation.

- **Weighing:** Carefully weigh the calculated amount of **CA-074** powder (e.g., 3.83 mg for a 1 mL stock) and place it into a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the **CA-074** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
- **Aiding Solubility (If Necessary):** If the compound does not dissolve completely, warm the solution at 37°C for 10 minutes and/or place it in an ultrasonic bath for a few minutes to facilitate dissolution.<sup>[2]</sup>
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- **Storage:** Label the aliquots clearly with the compound name, concentration, date, and your initials. Store the aliquots at -20°C or -80°C.<sup>[4][5]</sup> Stock solutions are stable for up to 3 months at -20°C and up to 6 months at -80°C.<sup>[4][5]</sup>

## Visualization

### 3.1. Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **CA-074** stock solution.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. apexbt.com [apexbt.com]
- 3. CA-074 CA-074, also referenced under CAS 134448-10-5, modulates the biological activity of cathepsin B. This small molecule/inhibitor is primarily used for Protease Inhibitors applications. | Sigma-Aldrich [sigmaaldrich.com]
- 4. CA-074 CA-074, also referenced under CAS 134448-10-5, modulates the biological activity of cathepsin B. This small molecule/inhibitor is primarily used for Protease Inhibitors

applications. | Sigma-Aldrich [sigmaaldrich.com]

- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Note and Protocol: Preparation of CA-074 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614256#how-to-prepare-a-stock-solution-of-ca-074-in-dmsol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)